

Essential Safety and Operational Guide for Handling JB-95

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Compound of Interest

Compound Name: JB-95

Cat. No.: B15580254

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **JB-95**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **JB-95** acetate. Adherence to these guidelines is critical to minimize exposure and ensure personal safety.

Area of Protection	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields	Ensure compliance with EN166.
Skin Protection	Protective gloves	Material must be compatible with the chemical.
Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	
Respiratory Protection	Not required under normal use	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Hand Protection	Handle with gloves.	Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.

Operational and Disposal Plans

Handling and Storage:

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is -20°C.

Spills and Accidental Release:

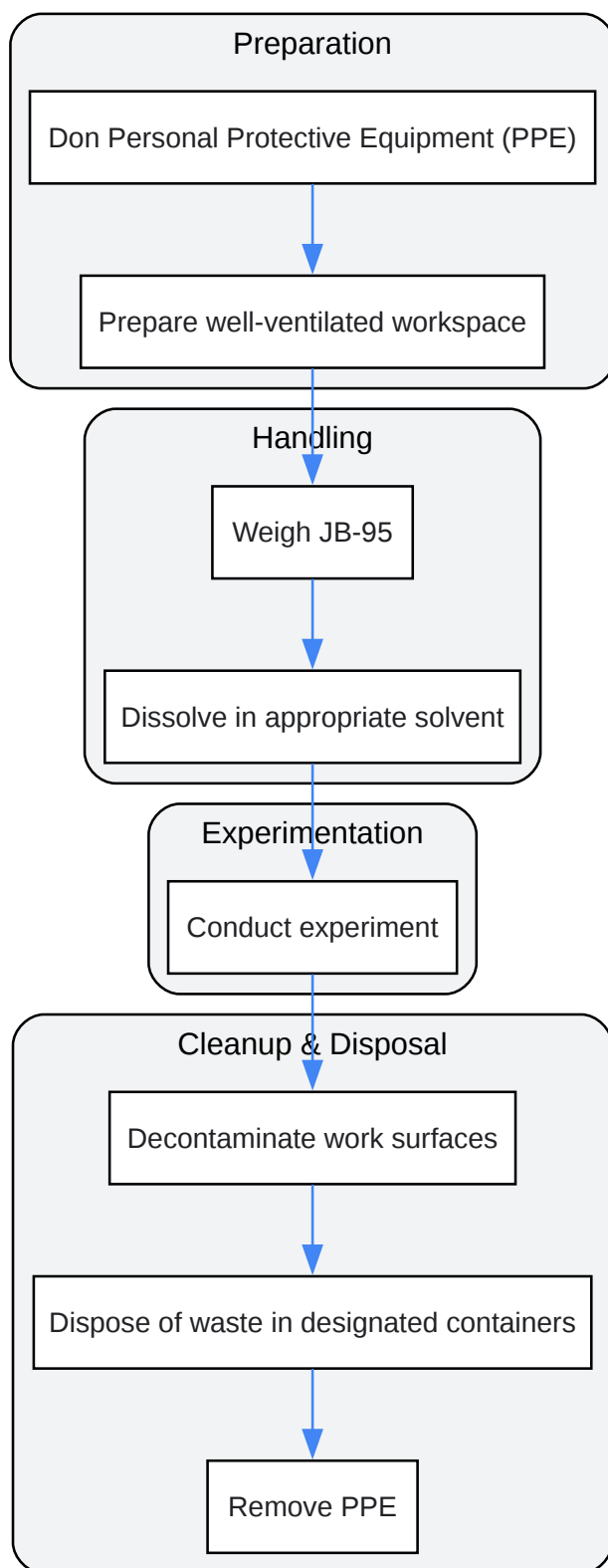
- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- **Environmental Precautions:** Do not let product enter drains.
- **Containment and Cleanup:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal:

- **Product:** Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.
- **Contaminated Packaging:** Dispose of as unused product.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **JB-95** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **JB-95**.

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